

ascorbyl palmitate safety profile and toxicity assessment

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Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

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Basic Properties and Regulatory Status

Ascorbyl palmitate is a fat-soluble ester formed from ascorbic acid (Vitamin C) and palmitic acid [1]. Its basic technical characteristics are summarized below.

Property	Description
Chemical Name	6-O-Palmitoylascorbic acid [2]
Molecular Formula	$C_{22}H_{38}O_7$ [2] [1]
Molecular Weight	$414.539 \text{ g}\cdot\text{mol}^{-1}$ [1]
Appearance	White to yellowish powder [1]
Solubility	Insoluble in water; soluble in oils and ethanol [2] [1]
Melting Point	116–117 °C [2] [1]

Regulatory bodies like the FDA and EFSA approve **ascorbyl palmitate** for use as a food additive (E304) and in cosmetics [2] [1] [3]. The European Food Safety Authority (EFSA) concluded that there is no safety

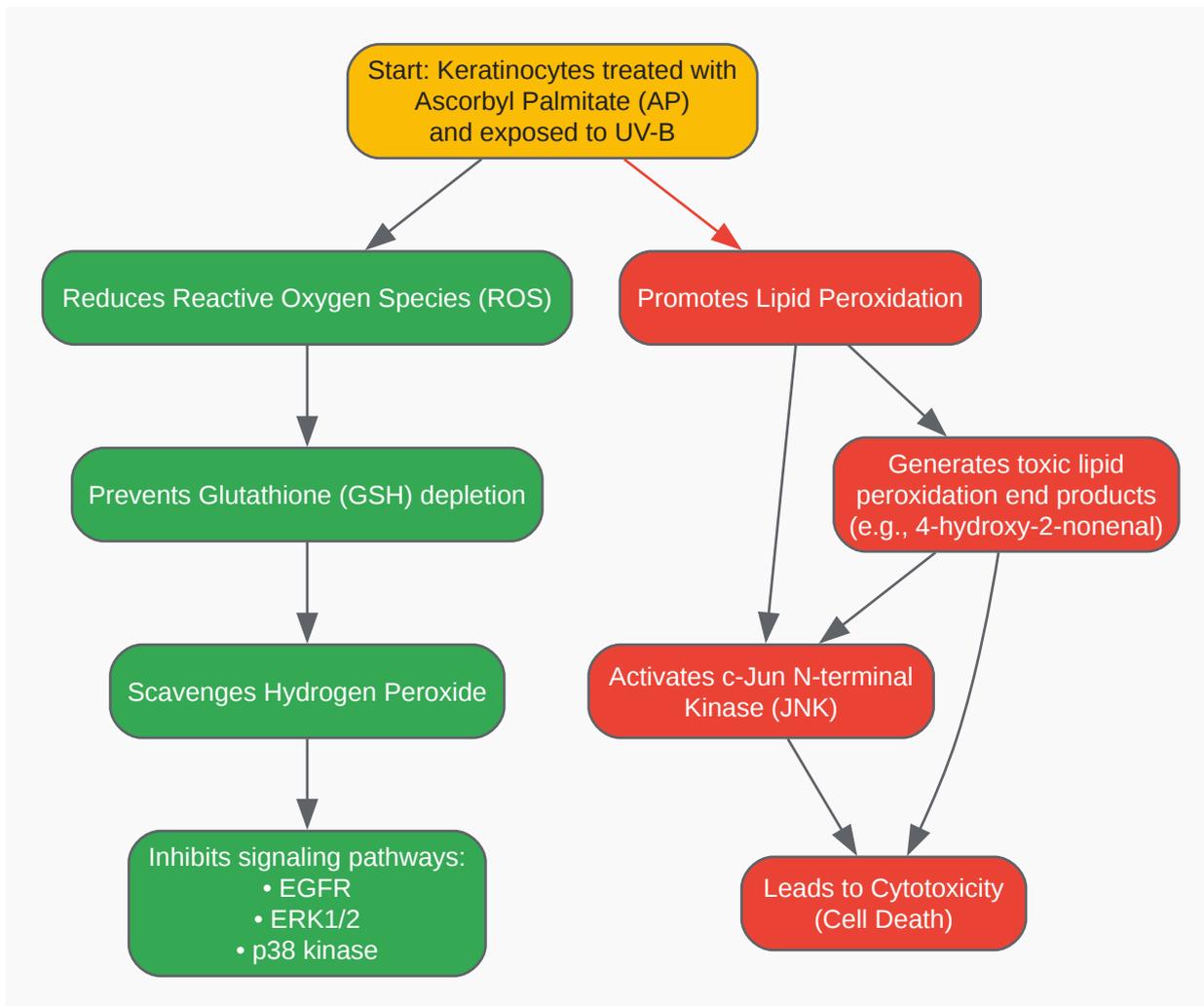
concern for its reported uses and levels in food, based on the assumption that it hydrolyzes pre-systemically into ascorbic acid and palmitic acid, both of which are well-understood by the body [3] [4].

Safety and Toxicity Assessment

The safety assessment reveals a dual nature: **ascorbyl palmitate** acts as an antioxidant but may also promote adverse effects under specific conditions.

Key Findings from a Keratinocyte Study

A pivotal study on human keratinocytes (skin cells) exposed to UV-B radiation provides critical insights into the mechanism of toxicity [5]. The experimental workflow and key findings of this study are illustrated below.



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Experimental workflow of AP effects on keratinocytes under UV-B [5]

This study demonstrates that while AP exhibits antioxidant properties by reducing reactive oxygen species and protecting certain cell signaling pathways, it simultaneously **promotes UV-B-induced lipid peroxidation**, which activates stress-related kinases and leads to cell death [5]. The proposed mechanism suggests that the **lipid (palmitic acid) component** of AP contributes to the generation of toxic oxidized lipid metabolites, which are the likely mediators of this damage [5].

Safety in Infant Formula

EFSA has specifically evaluated the safety of **ascorbyl palmitate** in food for infants under 16 weeks of age [4]. The analysis concluded that the intake of ascorbic acid and palmitate from its use in infant formula at permitted levels raises no health concerns. The key exposure estimates and comparisons are shown in the table below.

Exposure Scenario	Estimated AP Intake (mg/kg bw/day)	Equivalent Ascorbic Acid (% of Adequate Intake)	Equivalent Palmitate (% from Breastfeeding)
Standard Infant Formula (FC 13.1.1)	2.6 (high-level)	26.6%	< 0.1%
Special Medical Purpose Formula (FC 13.1.5.1)	26 (high-level)	266%	< 1%

The EFSA opinion notes that even the exceedance of the adequate vitamin C intake in special infant formulae is of no safety concern, as adverse effects in adults are only seen at vastly higher doses (grams per day) [4]. The palmitate exposure is negligible compared to the amount naturally ingested from breast milk [4].

Conclusion and Key Takeaways

For researchers and drug development professionals, the key takeaways are:

- **Dual Mechanism:** **Ascorbyl palmitate** possesses documented antioxidant properties but can also promote lipid peroxidation and cytotoxicity under UV-B exposure, indicating that its effects are highly context-dependent [5].
- **Regulatory Acceptance:** It is considered safe for use in food and cosmetics by major regulatory agencies based on the principle that it breaks down into safe, endogenous metabolites [3] [4].
- **Critical Consideration:** The findings of cytotoxicity in a specific experimental model do not necessarily invalidate its overall safety profile but highlight the importance of considering application context, concentration, and environmental factors like UV exposure in your formulations [5].

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